

Application Notes and Protocols: Preparation of SK-216 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SK-216 is a potent and selective small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1).[1][2] PAI-1 is a key regulator of the fibrinolytic system and its inhibition has therapeutic potential in various pathological conditions, including thrombosis, fibrosis, and cancer.[1][3][4] [5] In the context of oncology, **SK-216** has been shown to limit tumor progression and angiogenesis by inhibiting PAI-1, thereby affecting downstream pathways such as VEGF-induced migration and tube formation.[1][2][3][4] Accurate and consistent preparation of **SK-216** stock solutions is critical for obtaining reliable and reproducible experimental results.

This document provides a detailed protocol for the preparation, storage, and handling of **SK-216** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **SK-216**:



Property	Value	Reference
Molecular Weight	533.52 g/mol	[1][2]
Chemical Formula	C29H29NNa2O6	[2][6]
CAS Number	654080-03-2	[2]
Appearance	Solid. Off-white to light yellow.	[1][6]
Solubility in DMSO	≥ 10 mM	[1]
Solubility in Water	6.67 mg/mL (12.50 mM) with sonication and warming to 60°C	[6]
Storage (Solid)	-20°C for 12 months, 4°C for 6 months	[1]
Storage (in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month	[6]

Experimental Protocol: Preparation of a 10 mM SK-216 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SK-216** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- SK-216 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (sterile, polypropylene)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips



- Vortex mixer
- Optional: Water bath or heat block, sonicator

Procedure:

- Pre-weighing Preparations:
 - Before opening, bring the vial of SK-216 powder to room temperature to prevent condensation of moisture.
 - Ensure all equipment is clean and calibrated. Work in a clean, designated area, such as a laminar flow hood, to minimize contamination.
- Weighing SK-216:
 - Carefully weigh out the desired amount of SK-216 powder. For example, to prepare 1 mL
 of a 10 mM stock solution, weigh out 5.34 mg of SK-216.
 - Calculation:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 533.52 g/mol x 1000 mg/g = 5.3352 mg
- Dissolving in DMSO:
 - Transfer the weighed **SK-216** powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of DMSO to the tube. For 5.34 mg of SK-216, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.



- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- If the compound does not fully dissolve, gentle warming in a water bath (up to 37°C) or brief sonication may be applied. Avoid excessive heating.
- Aliquoting and Storage:
 - Once the SK-216 is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[6]
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.[6]
 - Properly label each aliquot with the compound name, concentration, date of preparation, and solvent.

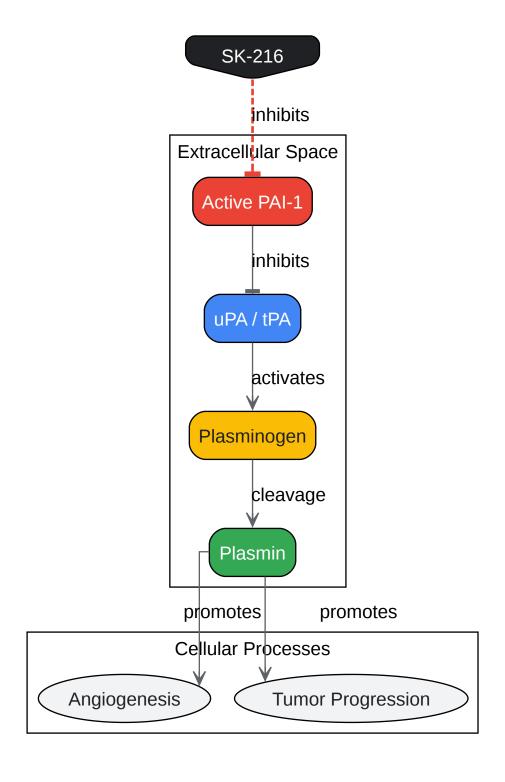
Preparation of Working Solutions:

- To prepare a working solution for cell-based assays, dilute the 10 mM DMSO stock solution in your cell culture medium.
- It is crucial to ensure that the final concentration of DMSO in the working solution is low enough to not affect the cells, typically below 0.5%.[7]
- Perform serial dilutions in culture medium to reach the desired final concentration.
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **SK-216** and the experimental workflow for preparing the stock solution.





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Caption: Mechanism of action of **SK-216** as a PAI-1 inhibitor.





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Caption: Experimental workflow for **SK-216** stock solution preparation.

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